

Technical Guide: (S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid

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Compound of Interest

Compound Name: (S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid

Cat. No.: B1336542

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid, a derivative of β -amino propanoic acid, belongs to a class of compounds with significant potential in medicinal chemistry and drug development. The presence of the tert-butoxycarbonyl (Boc) protecting group makes it a valuable building block in the synthesis of peptides and other complex organic molecules. The o-tolyl moiety introduces specific steric and electronic properties that can influence the biological activity and pharmacokinetic profile of molecules incorporating this scaffold. This technical guide provides a summary of the available physicochemical properties, detailed experimental protocols for its synthesis and purification, and an overview of its potential applications.

Core Properties

While specific experimental data for **(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid** is limited in publicly available literature, its properties can be reliably predicted based on its chemical structure and comparison with its close structural analog, the m-tolyl isomer.

Physicochemical Properties

The following table summarizes the key physicochemical properties. Data for the o-tolyl isomer is predicted, while data for the m-tolyl isomer is provided for comparison from established databases.

Property	(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid (Predicted)	(S)-3-((tert-Butoxycarbonyl)amino)-3-(m-tolyl)propanoic acid[1]
Molecular Formula	C ₁₅ H ₂₁ NO ₄	C ₁₅ H ₂₁ NO ₄
Molecular Weight	279.33 g/mol	279.33 g/mol
CAS Number	499995-74-3	499995-75-4
Appearance	White to off-white solid	Not specified
Melting Point	Not available	Not available
Boiling Point	Not available	Not available
Solubility	Soluble in methanol, ethanol, ethyl acetate	Not specified
pKa	~4-5 (carboxylic acid)	Not specified
XLogP3	~2.3	2.3
Hydrogen Bond Donor Count	2	2
Hydrogen Bond Acceptor Count	4	4
Rotatable Bond Count	6	6

Experimental Protocols

Detailed experimental data for the synthesis and purification of **(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid** are not extensively reported. However, standard and well-established protocols for the Boc protection of amino acids and subsequent purification are readily applicable.

Synthesis: Boc Protection of (S)-3-amino-3-(o-tolyl)propanoic acid

This protocol describes a general method for the N-protection of a β -amino acid using di-tert-butyl dicarbonate $(\text{Boc})_2\text{O}$.

Materials:

- (S)-3-amino-3-(o-tolyl)propanoic acid
- Di-tert-butyl dicarbonate $(\text{Boc})_2\text{O}$
- 1,4-Dioxane
- Water
- Sodium hydroxide (NaOH)
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve (S)-3-amino-3-(o-tolyl)propanoic acid in a 1:1 mixture of 1,4-dioxane and water.
- Adjust the pH of the solution to 9-10 by the dropwise addition of a 1 M NaOH solution while stirring in an ice bath.
- To this basic solution, add a solution of di-tert-butyl dicarbonate (1.1 equivalents) in 1,4-dioxane dropwise over 30 minutes.
- Allow the reaction mixture to warm to room temperature and stir overnight.

- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, concentrate the mixture under reduced pressure to remove the dioxane.
- Wash the remaining aqueous solution with ethyl acetate to remove any unreacted (Boc)₂O and byproducts.
- Cool the aqueous layer in an ice bath and acidify to pH 2-3 with 1 M HCl.
- Extract the product with ethyl acetate (3 x volumes).
- Combine the organic extracts, wash with brine, and dry over anhydrous MgSO₄ or Na₂SO₄.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.

Purification: Recrystallization

The crude **(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid** can be purified by recrystallization.

Materials:

- Crude **(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid**
- Ethyl acetate
- Hexane

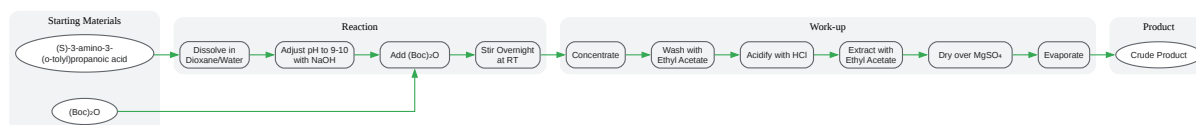
Procedure:

- Dissolve the crude product in a minimal amount of hot ethyl acetate.
- Slowly add hexane to the hot solution with stirring until a slight turbidity persists.
- If necessary, add a few drops of hot ethyl acetate to redissolve the precipitate and obtain a clear solution.

- Allow the solution to cool slowly to room temperature, during which crystals should form.
- For complete crystallization, place the flask in an ice bath for 1-2 hours.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold hexane.
- Dry the purified crystals under vacuum.

Visualizations

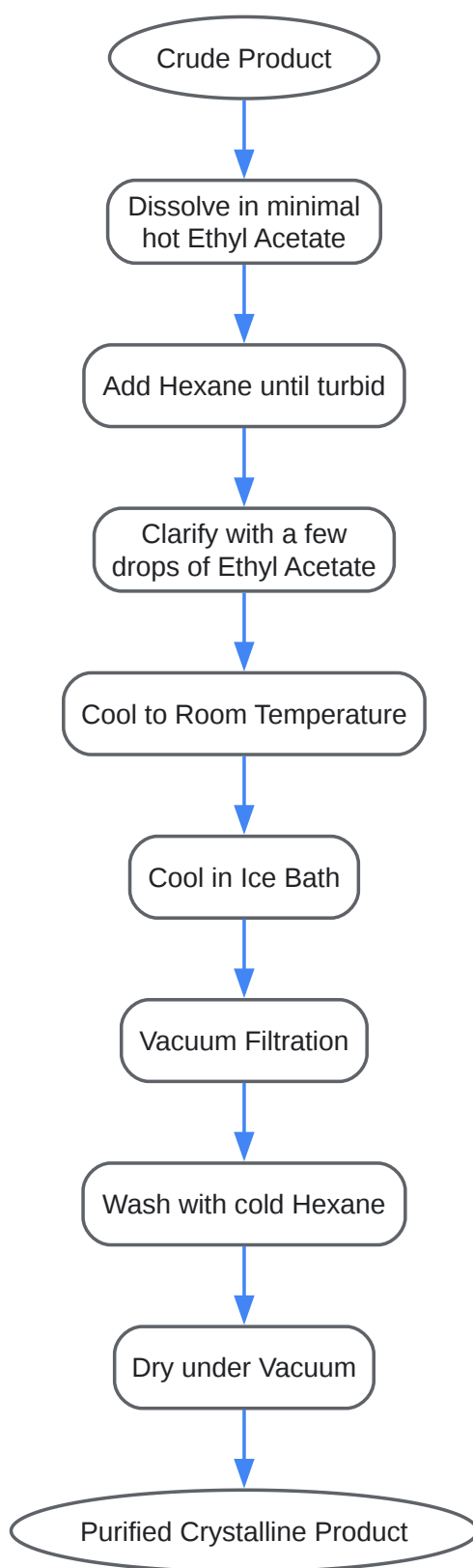
Experimental Workflow: Synthesis



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Synthesis of **(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid**.

Experimental Workflow: Purification



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Purification by Recrystallization.

Biological Activity and Signaling Pathways

As of the date of this publication, there is no specific information available in the peer-reviewed scientific literature regarding the biological activity or the involvement of **(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid** in any signaling pathways. Its structural similarity to other β -amino acid derivatives suggests potential applications as a peptidomimetic or a building block for bioactive molecules, but this remains to be experimentally verified.

Conclusion

(S)-3-((tert-Butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid is a chiral building block with potential utility in synthetic and medicinal chemistry. While specific experimental data for this compound is scarce, its synthesis and purification can be achieved through well-established protocols for Boc-protected amino acids. The predicted physicochemical properties provide a useful starting point for its application in research and development. Further studies are required to elucidate its specific biological activities and to explore its potential as a component of novel therapeutic agents.

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References

- 1. (S)-3-((tert-Butoxycarbonyl)amino)-3-(m-tolyl)propanoic acid | C₁₅H₂₁NO₄ | CID 7010254 - PubChem [pubchem.ncbi.nlm.nih.gov]
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